

Application Note & Protocols: In Vitro Culture of Plasmodium falciparum

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Abstract

The ability to continuously culture the asexual erythrocytic stages of *Plasmodium falciparum* has been a cornerstone of malaria research for decades, underpinning major advances in drug discovery, immunology, and molecular biology. First established by Trager and Jensen in 1976, the methodology allows for the propagation of malaria parasites outside the human host, providing a critical and reproducible resource for the scientific community.^{[1][2][3][4]} This guide provides a detailed overview of the core principles and step-by-step protocols for the successful initiation, maintenance, synchronization, and cryopreservation of *P. falciparum* cultures. It is designed for researchers, scientists, and drug development professionals seeking to establish or optimize malaria culture systems in their laboratories.

Core Principles of Asexual Stage Culture

The in vitro culture of *P. falciparum* simulates the microenvironment of human blood.^{[3][4]} Success hinges on meticulously controlling three key components: the host cells (erythrocytes), the nutrient medium, and the gaseous atmosphere.

The Host Cell: Human Erythrocytes

P. falciparum is an obligate intracellular parasite of human red blood cells (RBCs).

- **Sourcing:** Human whole blood or packed RBCs (less than 2 weeks old) are required. Blood should be collected in anticoagulant solutions like Acid-Citrate-Dextrose (ACD) or Citrate-Phosphate-Dextrose (CPD).^[5] Heparin is generally avoided as it can interfere with parasite invasion.^{[5][6]} All blood products must be sourced ethically and screened for blood-borne pathogens.^[1]
- **Preparation:** Before use, the buffy coat, containing leukocytes and platelets, must be removed as it can phagocytose parasites and interfere with culture growth. This is achieved by aspiration after centrifugation.^[5] The RBCs are then washed multiple times in an incomplete culture medium (e.g., RPMI-1640 without serum) to remove remaining plasma and white cells. Washed RBCs can be stored as a 50% hematocrit suspension in a complete medium at 4°C for up to two weeks.^{[1][5]}

The Culture Medium: A Nutrient-Rich Environment

The standard culture medium is based on RPMI-1640, a rich basal medium developed for mammalian cell culture, supplemented to meet the specific metabolic needs of the parasite.^[3]^[4]

- **Basal Medium:** RPMI-1640 with 25 mM HEPES buffer is the most common choice.^[7] The HEPES provides pH stability, which is critical as parasite metabolism produces acidic byproducts (e.g., lactic acid).
- **Buffering System:** In addition to HEPES, sodium bicarbonate (NaHCO_3) is added.^[8] This works in concert with the high CO_2 atmosphere to form a physiological bicarbonate buffering system, maintaining the culture pH between 7.2 and 7.4.^[5]
- **Energy Source:** The medium is supplemented with additional D-glucose, the primary energy source for the parasite.^{[5][9]}
- **Nucleic Acid Precursor:** *P. falciparum* cannot synthesize purines de novo and relies on salvaging them from the host. Therefore, the medium must be supplemented with hypoxanthine.^{[1][9][10]}

- Serum or Serum Alternatives: This is arguably the most critical and variable component.
 - Human Serum: Pooled human serum (Type A+ or AB) at 5-10% is the traditional supplement.[\[1\]](#) It provides essential fatty acids, lipids, and other growth factors. Serum must be heat-inactivated (56°C for 30 minutes) to destroy complement proteins.[\[1\]](#) Pooling serum from multiple donors helps to normalize variability.[\[5\]](#)
 - AlbuMAX™: Lipid-enriched bovine serum albumin (e.g., AlbuMAX I or II) is a widely used serum substitute.[\[11\]](#)[\[12\]](#) It offers advantages in terms of reduced cost, lower batch-to-batch variation, and elimination of human-derived pathogens.[\[9\]](#)[\[12\]](#) However, some parasite strains may grow slower in AlbuMAX compared to human serum, and it can affect the outcomes of drug sensitivity assays for certain compounds.[\[11\]](#)[\[12\]](#)[\[13\]](#)

The Gaseous Atmosphere & Temperature

The parasite thrives in a microaerophilic environment that mimics the conditions within venous circulation.

- Gas Mixture: A specific gas mixture of low oxygen (1-5% O₂), high carbon dioxide (3-5% CO₂), and balanced with nitrogen (90-96% N₂) is required.[\[5\]](#)[\[14\]](#) This atmosphere is crucial for parasite metabolism and for maintaining the pH via the bicarbonate buffering system.
- Methods for Gassing: This can be achieved by flushing culture flasks with a pre-mixed gas cylinder or by using a candle jar, where a burning candle consumes O₂ and produces CO₂ until it extinguishes at approximately 5% CO₂.[\[7\]](#)[\[14\]](#)
- Temperature: Cultures are maintained at a constant 37°C.[\[3\]](#)[\[4\]](#)

Detailed Protocols & Methodologies

Safety Precaution: *Plasmodium falciparum* is a Biosafety Level 2+ or 3 pathogen, depending on local regulations. All culturing must be performed in a certified biosafety cabinet using appropriate personal protective equipment and aseptic techniques.[\[5\]](#)

Preparation of Complete Culture Medium (cRPMI)

This protocol describes the preparation of 500 mL of cRPMI with 10% human serum. Adjustments can be made for AlbuMAX supplementation (typically 0.5%).

Component	Stock Concentration	Volume to Add to 500mL RPMI	Final Concentration
RPMI-1640 with 25mM HEPES	-	~437.5 mL	-
Human Serum (Heat-Inactivated)	-	50 mL	10%
Sodium Bicarbonate	7.5% (w/v)	15 mL	~0.2%
Hypoxanthine	10 mM	5 mL	100 µM
Gentamicin	10 mg/mL	1.25 mL	25 µg/mL
Total Volume	500 mL		

Table 1: Formulation for Complete RPMI (cRPMI).

Procedure:

- Work in a sterile biosafety cabinet.
- To a sterile 500 mL bottle of RPMI-1640 containing 25 mM HEPES, add the required volumes of sterile-filtered stock solutions of sodium bicarbonate, hypoxanthine, and gentamicin.[\[15\]](#)
- Add 50 mL of heat-inactivated, sterile-filtered human serum.
- The complete medium can be stored at 4°C for up to two weeks. Warm to 37°C before use.

Protocol: Routine Maintenance of Asexual Cultures

The goal is to maintain a healthy, continuously growing parasite population by providing fresh nutrients and erythrocytes, while keeping the parasitemia (percentage of infected RBCs) within an optimal range (typically 1-8%).

Materials:

- Culture flasks (25 cm² or 75 cm²)
- Complete culture medium (cRPMI), pre-warmed to 37°C
- Washed, uninfected RBCs (50% hematocrit stock)
- Microscope slides, methanol, and Giemsa stain

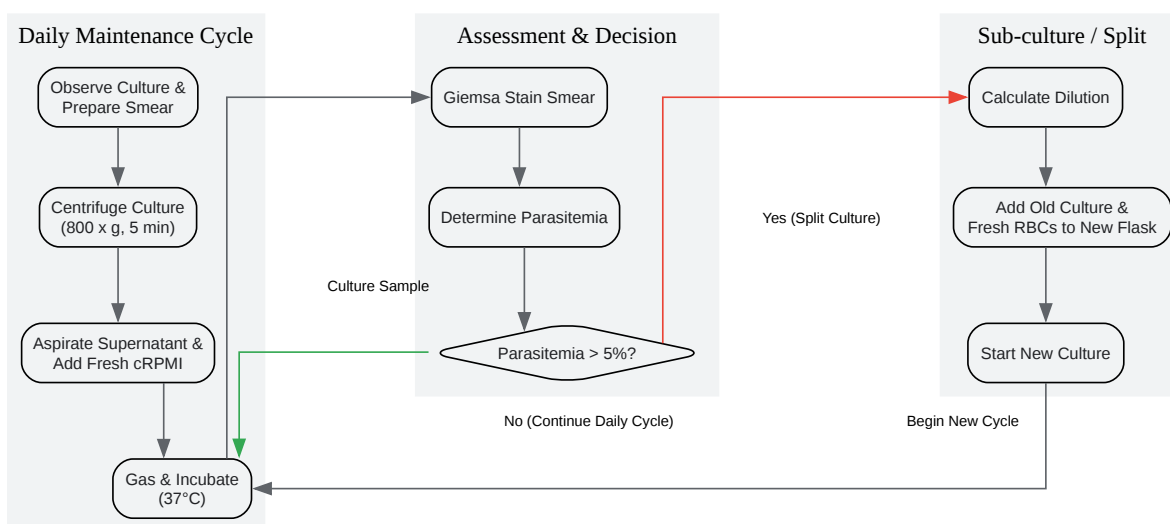
Daily Procedure:

- Examine the culture flask. A healthy culture will have a layer of settled RBCs with clear, reddish-pink supernatant medium. A yellowish, acidic medium indicates high metabolic activity and the need for an immediate medium change.
- Gently swirl the flask to resuspend the RBCs.
- Using a sterile pipette, remove a small aliquot (10-20 µL) to prepare a thin blood smear for Giemsa staining.
- Allow the remaining cells in the flask to settle or centrifuge the culture at ~800 x g for 5 minutes.
- Aspirate the old supernatant medium and replace it with an equal volume of fresh, pre-warmed cRPMI.[5]
- Gently resuspend the cells and return the flask to the 37°C incubator after gassing.
- While the culture is incubating, fix the blood smear with methanol and stain with 10% Giemsa solution.[5]
- Determine the parasitemia by counting the number of infected RBCs per 1,000-2,000 total RBCs under a light microscope.

Splitting the Culture (Sub-culturing): When the parasitemia exceeds 5-8%, the culture must be diluted (split) with fresh RBCs to prevent parasite death from nutrient depletion and waste accumulation.

- Calculation Example: You have a 10 mL culture at 3% hematocrit with 8% parasitemia. You want to reduce the parasitemia to 1% and set up a new 10 mL culture.
 - Volume of old culture needed: $(\text{Target Parasitemia} / \text{Current Parasitemia}) \times \text{Total Volume} = (1\% / 8\%) \times 10 \text{ mL} = 1.25 \text{ mL}$.
 - Volume of fresh RBCs needed: A 10 mL culture at 3% hematocrit requires 0.3 mL of packed RBCs. This is equivalent to 0.6 mL of a 50% RBC stock.
 - Procedure: In a new flask, combine 1.25 mL of the old culture suspension, the required volume of fresh RBCs (calculated based on the desired final hematocrit), and add fresh cRPMI to a final volume of 10 mL.

Workflow Visualization



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Figure 1: General workflow for the daily maintenance and sub-culturing of asexual *P. falciparum*.

Protocol: Synchronization of Asexual Cultures

In vitro cultures are naturally asynchronous, meaning all life cycle stages (rings, trophozoites, and schizonts) are present simultaneously.^[1] Many experiments require a population of parasites at the same developmental stage. Sorbitol synchronization is the most common method, selectively lysing mature-stage parasites (trophozoites and schizonts) while sparing the ring stages.^[16]

Principle: As the parasite matures, it increases the permeability of the host erythrocyte membrane to small polyols like sorbitol.^[1] Exposure to an isotonic 5% sorbitol solution causes an osmotic shock and lysis of RBCs infected with mature stages, while ring-infected and uninfected RBCs remain intact.^{[5][16]}

Method	Principle	Target Stage Isolated	Advantages	Disadvantages
5% Sorbitol Lysis	Osmotic lysis of mature stages	Rings	Simple, rapid, and highly effective for isolating rings.[2]	Kills mature stages, resulting in a temporary loss of biomass.
Percoll Gradient	Density gradient centrifugation	Mature Schizonts	Isolates viable, highly mature schizonts for invasion assays.	More technically complex and time-consuming.
Plasmagel/Gelofusine	Differential sedimentation	Trophozoites/Schizonts	Enriches for mature stages without centrifugation.[1][5]	Can be less pure than Percoll; requires specific reagents.

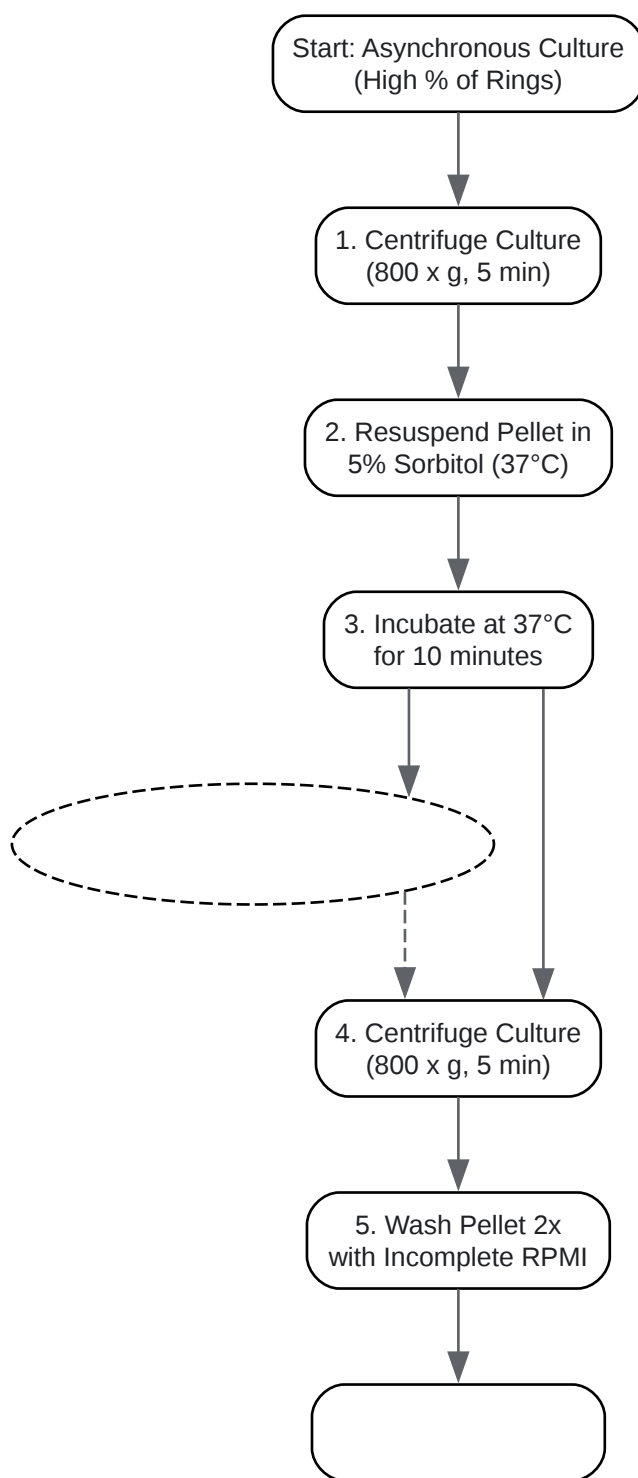
Table 2:
Comparison of
Common
Synchronization
Methods.

Procedure for Sorbitol Synchronization:

- Select a culture with a high proportion of ring-stage parasites (ideally >50%).
- Transfer the culture to a sterile centrifuge tube and spin at 800 x g for 5 minutes. Aspirate the supernatant.
- Resuspend the cell pellet in 5-10 volumes of pre-warmed (37°C), sterile 5% (w/v) D-Sorbitol solution.[1]
- Incubate at 37°C for 10 minutes.[1]
- Centrifuge at 800 x g for 5 minutes. You may see a red, hemoglobin-filled supernatant from the lysed cells.

- Carefully aspirate the sorbitol solution.
- Wash the remaining cell pellet twice with a large volume of warm, incomplete RPMI to remove residual sorbitol and hemoglobin.
- Resuspend the final pellet in fresh cRPMI, add fresh RBCs if necessary, and return to the incubator. The culture should now consist almost entirely of ring-stage parasites.[\[16\]](#) For a highly synchronous culture, this procedure can be repeated after 48 hours.[\[1\]](#)

Synchronization Workflow



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Figure 2: Step-by-step workflow for synchronizing *P. falciparum* cultures using the 5% sorbitol method.

Protocol: Cryopreservation and Thawing

Cryopreservation allows for the long-term storage of parasite stocks, ensuring reproducibility and providing a backup.^{[17][18]} The process involves replacing intracellular water with a cryoprotectant to prevent ice crystal formation, which would damage the cells.

Cryopreservation Procedure:

- Select a healthy, high-parasitemia culture, preferably at the ring stage, as these survive freezing best.^[5]
- Centrifuge the culture and measure the volume of the packed red cells (pRBCs).
- Prepare the cryoprotectant solution (e.g., Glycerolyte 57). A common lab-made solution is 28% glycerol, 3% sorbitol, and 0.65% NaCl in water, sterile filtered.^[5]
- Slowly, drop by drop, add an equal volume of the cryoprotectant solution to the pRBCs, mixing gently.^[5]
- Aliquot the mixture (0.5-1.0 mL) into labeled cryovials.
- Freeze rapidly by plunging the vials directly into liquid nitrogen for long-term storage.^[5]

Thawing Procedure: Rapid thawing with stepwise removal of the cryoprotectant is critical for parasite recovery.^{[5][19]}

- Prepare sterile thawing solutions: 12% NaCl, 1.6% NaCl, and 0.9% NaCl with 0.2% glucose.^[5]
- Remove a cryovial from liquid nitrogen and thaw it quickly in a 37°C water bath until just a small ice crystal remains.^[5]
- Immediately transfer the contents to a sterile centrifuge tube.
- Step 1 (Hypertonic Lysis): For each 1 mL of thawed blood, add 0.2 mL of 12% NaCl dropwise while gently mixing. Let stand for 3 minutes. This step lyses the cryopreserved RBCs, releasing the parasites.

- Step 2 (Isotonic Restoration): Add 10 volumes (relative to the original thawed volume) of 1.6% NaCl dropwise.[\[5\]](#)
- Centrifuge at 800 x g for 5 minutes and discard the supernatant.
- Step 3 (Final Wash): Gently resuspend the pellet in 0.9% NaCl with glucose, then centrifuge again.
- Discard the supernatant and resuspend the small parasite pellet in a small volume of cRPMI. Add this to a new culture flask containing fresh washed RBCs (at 3-5% hematocrit) and cRPMI.
- Monitor the culture daily for the appearance of new parasites. It may take several days to a week for the culture to recover.

Quality Control and Troubleshooting

Maintaining high-quality, reproducible cultures requires constant vigilance.

- Sterility: Aseptic technique is paramount. Regularly check cultures for signs of bacterial or fungal contamination (e.g., cloudy medium, rapid pH changes). The routine use of an antibiotic like gentamicin helps prevent bacterial growth.[\[5\]](#)
- Mycoplasma Contamination: Mycoplasma is a common, insidious contaminant of cell cultures that is not visible by light microscopy and is resistant to many antibiotics.[\[20\]](#)[\[21\]](#) It can alter parasite growth and metabolism, confounding experimental results.[\[22\]](#) Cultures should be tested for mycoplasma regularly using PCR-based kits or Hoechst DNA staining.[\[23\]](#)[\[24\]](#) If a culture is found to be positive, it is best to discard it and restart from a clean, cryopreserved stock.[\[23\]](#)
- Culture Health: Monitor parasitemia and parasite morphology daily. A "crashing" culture may show low multiplication rates, pyknotic (dead) parasites, and an acidic medium.

Problem	Possible Cause(s)	Recommended Solution(s)
Low Parasitemia / Slow Growth	Poor quality serum/AlbuMAX.	Test a new batch of serum/AlbuMAX.
Old or poor quality RBCs.	Use fresh RBCs (less than 2 weeks old).	
Incorrect gas mixture or pH.	Check gas supply and incubator settings; ensure medium pH is ~7.4.	
Mycoplasma contamination.	Test for mycoplasma. Discard culture if positive.	
Culture "Crashing"	Parasitemia too high (>10%).	Split the culture more frequently to maintain lower parasitemia.
Medium exhausted / pH too low.	Change the medium daily, or twice daily for high-density cultures.	
Bacterial/fungal contamination.	Discard the culture and start from a clean stock.	
Difficulty Recovering from Thaw	Poor freezing technique.	Ensure culture was at ring stage and cryoprotectant was added slowly.
Incorrect thawing procedure.	Follow the stepwise NaCl protocol precisely; perform steps quickly.	

Table 3: Common Troubleshooting Guide for P. falciparum Culture.

Advanced Methods: An Overview

While this guide focuses on asexual culture, the same foundational principles are extended to more complex lifecycle stages.

- **Gametocyte Culture:** The sexual stages responsible for transmission to mosquitoes can be generated in vitro from asexual cultures.[25][26] This typically involves inducing gametocytogenesis by stressing the asexual culture (e.g., allowing parasitemia to remain high) and then clearing the remaining asexual parasites with inhibitors like N-acetylglucosamine or heparin.[6][27] Gametocyte culture is essential for developing transmission-blocking drugs and vaccines.[26]
- **High-Throughput Culture:** For large-scale drug screening, culture methods are adapted to 96- or 384-well microplate formats. Parasite growth is often measured using fluorescent DNA-binding dyes (e.g., SYBR Green I) or enzyme-based assays (e.g., pLDH).[28]

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